

Safeguarding Research: Proper Disposal Procedures for Irosustat

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Compound of Interest

Compound Name: *Irosustat*

Cat. No.: *B1672185*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step logistical information for the proper disposal of **Irosustat** (also known as STX64), a potent steroid sulfatase inhibitor. Adherence to these procedures is critical to mitigate environmental and health risks.

Irosustat Hazard Profile

Irosustat is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[\[1\]](#)

Due to its hazardous nature, **Irosustat** and its containers must be disposed of as hazardous waste.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Irosustat**.

- Waste Identification and Segregation:
 - All materials contaminated with **Irosustat**, including unused product, empty containers, personal protective equipment (PPE), and cleaning materials, must be segregated as hazardous waste.
 - Do not mix **Irosustat** waste with non-hazardous laboratory trash.
- Containerization:
 - Use a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - The label should include the words "Hazardous Waste," the name "**Irosustat**," and the associated hazard symbols (e.g., skull and crossbones for toxicity, dead tree and fish for environmental hazard).
- Handling Precautions During Disposal:
 - Wear appropriate PPE, including gloves, a lab coat, and safety glasses, when handling **Irosustat** waste.
 - Avoid generating dust or aerosols.
 - In case of a spill, collect the spillage and place it in the designated hazardous waste container.^[1]
- Storage of Waste:
 - Store the hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.^[1]
- Final Disposal:
 - The disposal of **Irosustat** waste must be conducted through an approved and licensed hazardous waste disposal company.^[1]

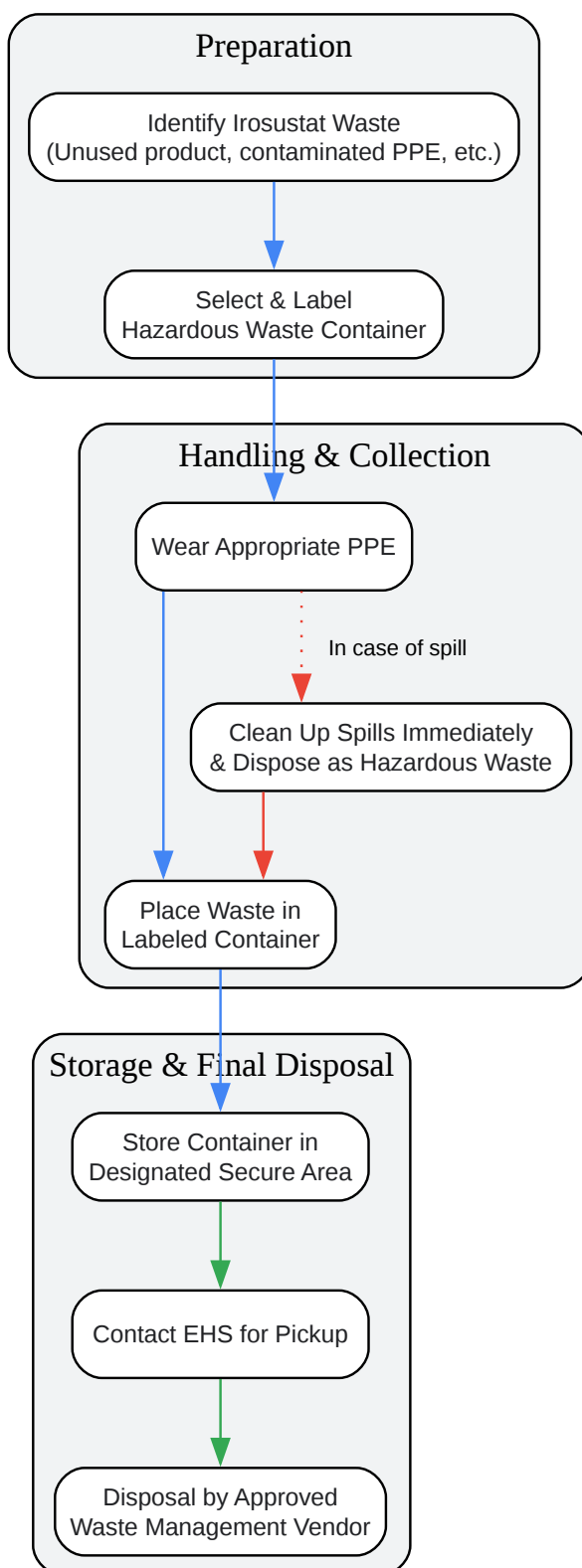
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Quantitative Data Summary

Hazard Classification	GHS Category	Hazard Statement	Precautionary Statement (Disposal)
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	P501: Dispose of contents/ container to an approved waste disposal plant
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	P273: Avoid release to the environment
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	P391: Collect spillage

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **Irosustat** is illustrated below.



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Irosustat Disposal Workflow

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References

- 1. Irosustat (STX64) |288628-05-7|MSDS [dcchemicals.com]
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